

Application Notes and Protocols for Enniatin B1

Sample Preparation from Complex Matrices

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Compound of Interest

Compound Name: *Enniatin-B1*

Cat. No.: *B13382791*

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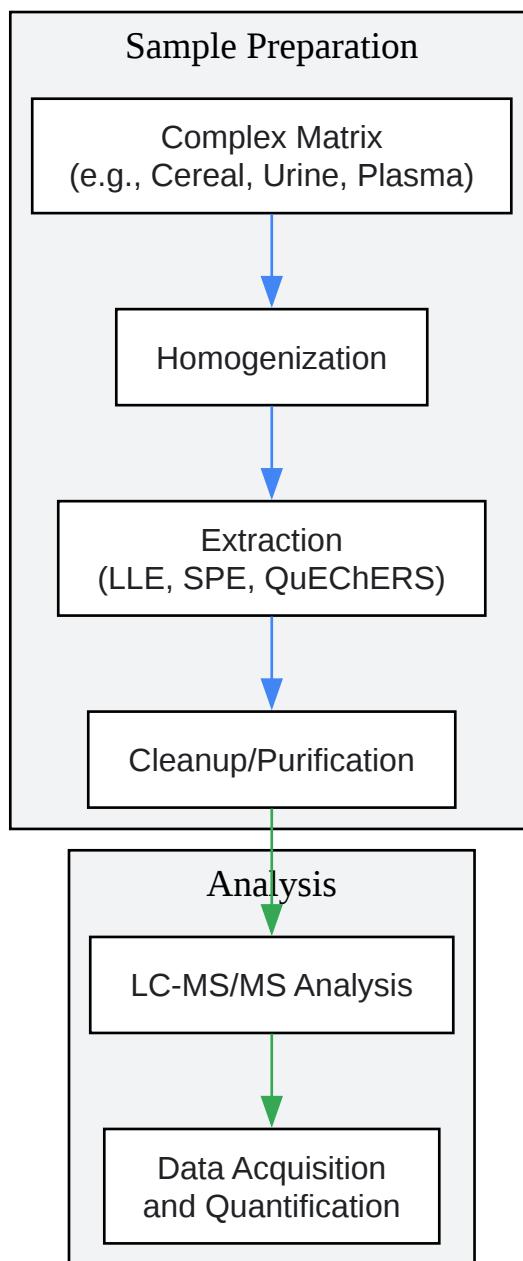
Introduction

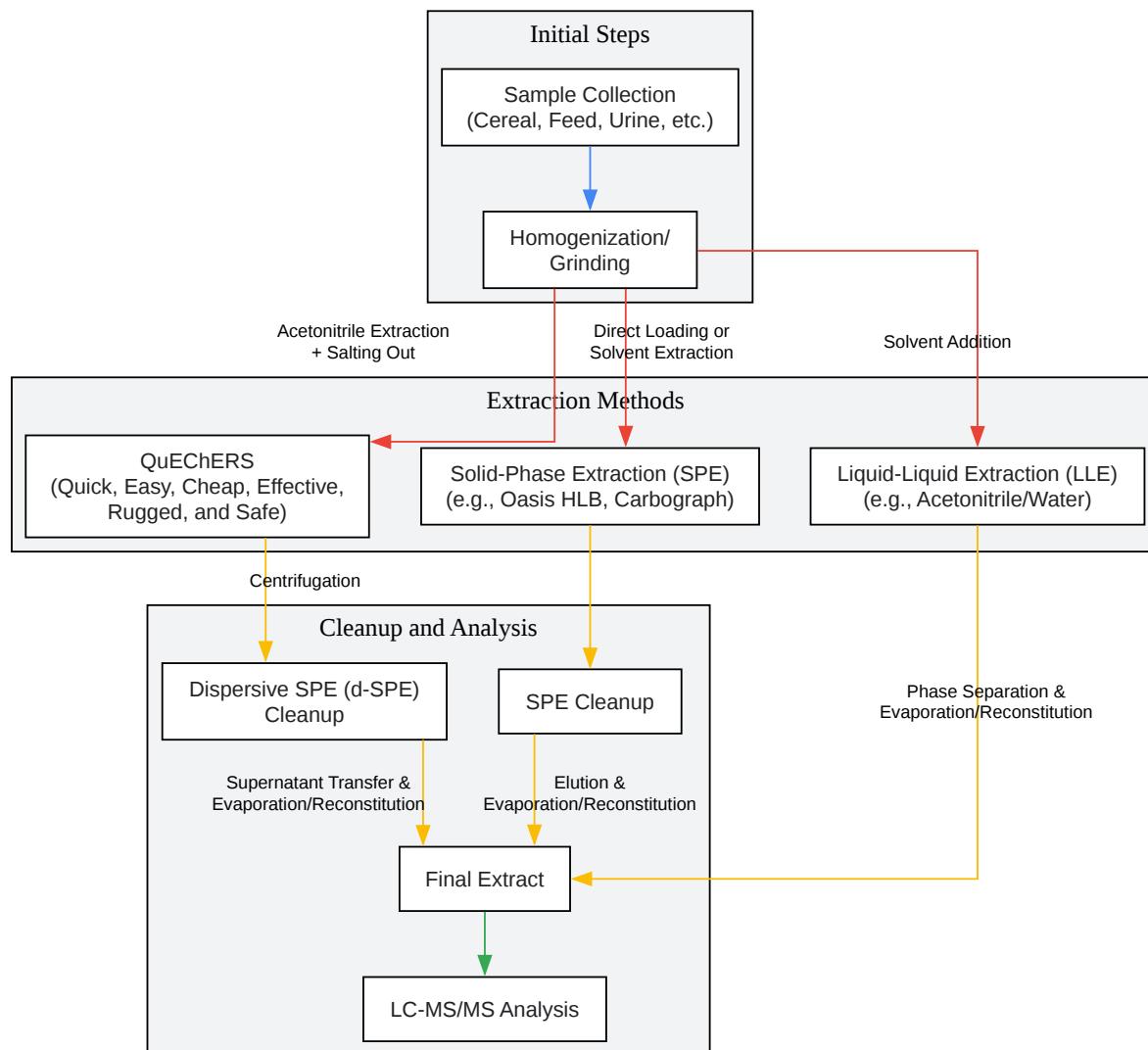
Enniatin B1 is an emerging mycotoxin produced by various *Fusarium* species, frequently contaminating cereals such as wheat, barley, and maize, as well as their by-products.^[1] Due to potential health risks associated with dietary exposure, regulatory bodies like the European Food Safety Authority (EFSA) have emphasized the need for sensitive and validated analytical methods to monitor its presence in food and feed.^{[1][2]} The complexity of food, feed, and biological matrices presents a significant challenge for the accurate quantification of Enniatin B1, often requiring extensive sample preparation to remove interfering substances.^{[1][3]}

This document provides detailed application notes and protocols for the sample preparation of Enniatin B1 from various complex matrices, focusing on extraction and cleanup methodologies. The subsequent analysis is typically performed using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[1][2][3]}

Experimental Workflows

The general workflow for the analysis of Enniatin B1 from complex matrices involves sample homogenization, extraction of the analyte, cleanup of the extract to remove interfering components, and subsequent instrumental analysis.



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